

Arsanilic Acid (CAS No. 98-50-0): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Arsanilic acid, with the CAS number 98-50-0, is an organoarsenic compound that has historically been used as a veterinary feed additive to promote growth and prevent disease in poultry and swine.[1] While its use in animal feed has been largely phased out in many regions due to concerns about arsenic toxicity, it remains a compound of interest for researchers in toxicology, environmental science, and pharmacology. This technical guide provides an indepth overview of arsanilic acid, including its physicochemical properties, synthesis, analytical methods, and known biological and toxicological pathways.

Core Technical Data

This section summarizes the key quantitative data for **arsanilic acid** in a structured format for easy reference and comparison.

Table 1: Physical and Chemical Properties of Arsanilic Acid



Property	Value	Reference(s)
CAS Number	98-50-0	[2]
Molecular Formula	C ₆ H ₈ AsNO ₃	[2]
Molecular Weight	217.05 g/mol	[2]
Appearance	White to off-white crystalline powder or solid	[3]
Melting Point	232 °C (decomposes)	[2]
Density	1.957 g/cm ³	[2]
Solubility	Sparingly soluble in cold water; soluble in hot water, ethanol, and alkaline solutions. Insoluble in acetone, benzene, and chloroform.	[3]
рКа	Not available	
LogP	Not available	

Table 2: Spectral Data of Arsanilic Acid

Spectral Data Type	Key Features	Reference(s)
UV-Vis	λmax at 244 nm (in sodium hydroxide solution)	[4]
FTIR	Available through various databases	[3]
LC-MS	Precursor Adduct: [M+H]+, m/z 217.9794	[3]

Table 3: Safety and Hazard Information for Arsanilic Acid



Hazard Information	Description	Reference(s)
GHS Pictograms	GHS06 (Toxic), GHS08 (Health Hazard), GHS09 (Environmental Hazard)	[2]
Hazard Statements	H301 (Toxic if swallowed), H331 (Toxic if inhaled), H350 (May cause cancer), H410 (Very toxic to aquatic life with long lasting effects)	[2]
Precautionary Statements	P201, P261, P273, P301+P310, P308+P313	[2]
Personal Protective Equipment (PPE)	Dust mask, eyeshields, gloves	[5]

Experimental Protocols

This section provides detailed methodologies for the synthesis and analytical determination of arsanilic acid.

Synthesis of p-Arsanilic Acid via Béchamp Reaction

This protocol is adapted from the established Béchamp reaction, which involves the reaction of aniline with arsenic acid.[2][6]

Materials and Reagents:

- Aniline
- Arsenic acid (H₃AsO₄)
- Hydrochloric acid (HCI), concentrated
- Sodium hydroxide (NaOH)
- Activated carbon



· Distilled water

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, cautiously add arsenic acid to an excess of aniline. The reaction is exothermic.
- Heat the mixture to 150-160°C with constant stirring for several hours. The reaction progress can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture and pour it into a large volume of water.
- Acidify the aqueous solution with concentrated hydrochloric acid to precipitate the crude arsanilic acid.
- Filter the crude product and wash with cold water.
- For purification, dissolve the crude product in a hot sodium hydroxide solution.
- Treat the alkaline solution with activated carbon to decolorize it and filter while hot.
- Acidify the filtrate with hydrochloric acid to re-precipitate the purified arsanilic acid.
- Filter the purified product, wash with cold water, and dry under vacuum.



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Caption: Workflow for the synthesis of p-arsanilic acid.

Determination of Arsanilic Acid in Animal Feed by HPLC

This method is based on high-performance liquid chromatography with UV detection for the quantification of **arsanilic acid** in complex matrices like animal feed.[4]

Instrumentation and Columns:

- High-Performance Liquid Chromatograph (HPLC) system with a UV detector.
- Anion exchange column.

Reagents and Standards:

- Arsanilic acid standard
- Sodium hydroxide (NaOH), 0.1 M
- · Methanol, HPLC grade
- Water, HPLC grade
- Mobile Phase: A suitable buffer system, for example, a phosphate buffer, mixed with an organic modifier like methanol.

Sample Preparation:

- Homogenize the animal feed sample.
- Weigh a representative portion of the homogenized sample into a centrifuge tube.
- Add a known volume of 0.1 M sodium hydroxide solution to extract the **arsanilic acid**.
- Vortex the mixture and then place it in a shaker or sonicator for a defined period to ensure complete extraction.
- Centrifuge the mixture to pellet the solid matrix.



Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.

Chromatographic Conditions:

- Mobile Phase: Isocratic elution with a filtered and degassed mobile phase.
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 20 μL.
- Detection Wavelength: 244 nm.[4]
- Column Temperature: Ambient or controlled.

Quantification:

- Prepare a series of standard solutions of **arsanilic acid** of known concentrations.
- Inject the standards to generate a calibration curve by plotting peak area against concentration.
- Inject the prepared sample extract and determine the peak area for arsanilic acid.
- Calculate the concentration of arsanilic acid in the sample using the calibration curve.



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Caption: Workflow for HPLC determination of arsanilic acid.

Biological Activity and Signaling Pathways

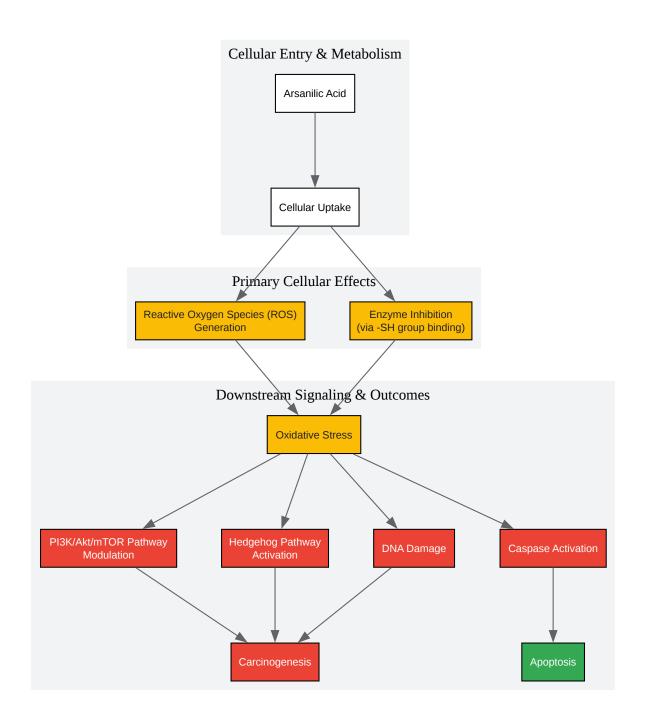
The biological activity of **arsanilic acid** is intrinsically linked to the arsenic atom in its structure. While specific signaling pathways for **arsanilic acid** are not as extensively characterized as those for inorganic arsenic, the general mechanisms of arsenic-induced cellular effects provide a framework for understanding its potential biological impact.

Arsenic compounds are known to exert their effects through several mechanisms, including the induction of oxidative stress, interaction with sulfhydryl groups in proteins, and modulation of various signaling pathways.[7][8]

Key Biological Effects of Arsenic Compounds:

- Induction of Oxidative Stress: Arsenic can lead to the generation of reactive oxygen species (ROS), which can damage cellular components such as DNA, lipids, and proteins.[7]
- Enzyme Inhibition: Trivalent arsenic species have a high affinity for sulfhydryl (-SH) groups, leading to the inhibition of critical enzymes involved in cellular metabolism and antioxidant defense.[7]
- Apoptosis Induction: Arsenic compounds have been shown to induce programmed cell death (apoptosis) through the activation of caspase signaling pathways.[8]
- Modulation of Signaling Pathways: Arsenic can interfere with multiple signaling pathways that regulate cell growth, proliferation, and survival. These include:
 - PI3K/Akt/mTOR Pathway: This pathway is crucial for cell survival and proliferation, and its dysregulation by arsenic has been implicated in carcinogenesis.[9]
 - Hedgehog Signaling Pathway: Aberrant activation of this pathway by arsenic has been linked to the development of certain cancers.[10]
 - NF-κB Signaling: Arsenic can modulate the activity of NF-κB, a key regulator of the inflammatory response.[1]





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Caption: General overview of arsenic-induced cellular toxicity pathways.



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